

An In-Depth Technical Guide to the Safety and Hazards of 2-Ethylhexanenitrile

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Compound of Interest

Compound Name: 2-Ethylhexanenitrile

Cat. No.: B1616730

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Introduction

2-Ethylhexanenitrile is a branched-chain aliphatic nitrile that serves as a versatile intermediate in various chemical syntheses. Its unique chemical properties make it a valuable component in the production of a range of compounds. However, understanding its safety profile and potential hazards is paramount for ensuring the well-being of laboratory and manufacturing personnel. This technical guide provides a comprehensive overview of the safety and hazards associated with **2-ethylhexanenitrile**, including its toxicological properties, handling and storage procedures, and emergency response protocols.

Chemical and Physical Properties


A thorough understanding of the physical and chemical properties of **2-ethylhexanenitrile** is the foundation of a robust safety assessment. These properties influence its behavior in various environments and are critical for developing appropriate handling and emergency procedures.


Property	Value
Molecular Formula	C8H15N ^[1]
Molecular Weight	125.21 g/mol ^[1]
CAS Number	4528-39-6 ^[1]
Appearance	Colorless liquid
Odor	Faint odor
Boiling Point	193 °C at 760 mmHg
Density	0.811 g/cm ³
Solubility	Poorly soluble in water; soluble in many organic solvents.

Hazard Identification and Classification

2-Ethylhexanenitrile is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized below.

GHS Hazard Pictograms:

 alt text

 alt text

Signal Word: Warning

GHS Hazard Statements:^[1]

- H226: Flammable liquid and vapor.
- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Toxicological Data

While specific quantitative toxicity data for **2-ethylhexanenitrile** is not readily available in the public domain, its GHS classification as "Acute Toxicity 4" for oral, dermal, and inhalation routes indicates a moderate level of acute toxicity. The following table provides a summary of the hazard classifications.

Exposure Route	GHS Hazard Classification
Oral	Acute Toxicity 4 (Harmful if swallowed)[1]
Dermal	Acute Toxicity 4 (Harmful in contact with skin)[1]
Inhalation	Acute Toxicity 4 (Harmful if inhaled)[1]
Skin Irritation	Category 2 (Causes skin irritation)[1]
Eye Irritation	Category 2A (Causes serious eye irritation)[1]

Experimental Protocols for Hazard Assessment

The determination of the toxicological hazards of chemical substances like **2-ethylhexanenitrile** follows standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reproducibility and reliability of the data.

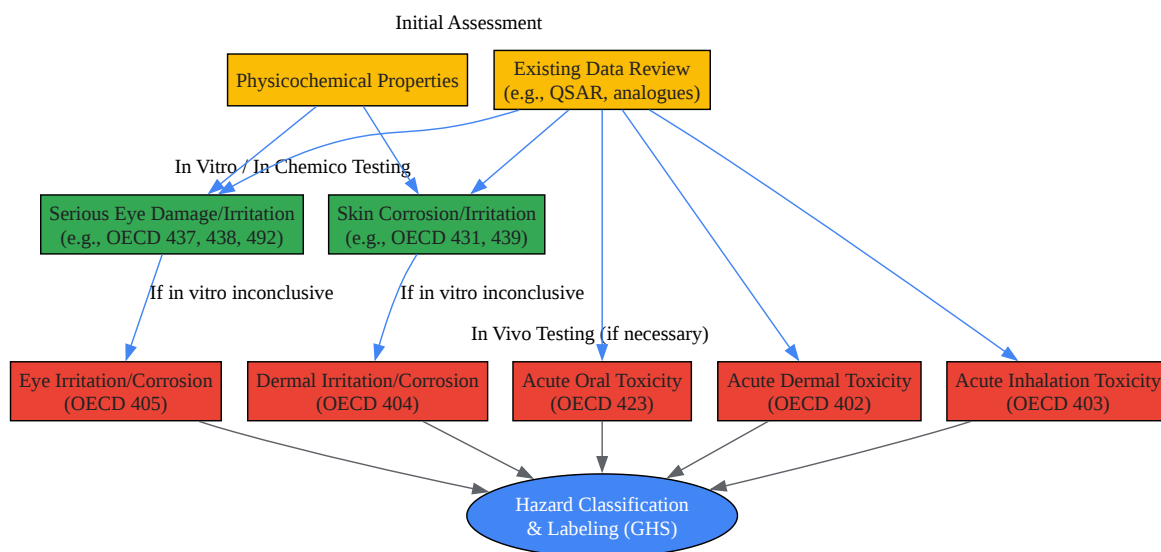
Acute Toxicity Studies

- Acute Oral Toxicity (OECD 423): This method involves the administration of the substance in a single dose or multiple doses over 24 hours to a group of rodents, typically rats. The animals are observed for a period of 14 days for signs of toxicity and mortality. The LD50 (Lethal Dose 50), the dose that is lethal to 50% of the test population, is then calculated.

- Acute Dermal Toxicity (OECD 402): In this test, the substance is applied to a shaved area of the skin of an animal, usually a rabbit or rat, for 24 hours.^[2] The animals are observed for 14 days for signs of toxicity and skin reactions.^[2] The dermal LD50 is determined.^{[2][3][4][5]}
- Acute Inhalation Toxicity (OECD 403): This protocol involves exposing animals, typically rats, to the substance in the form of a vapor, dust, or aerosol in an inhalation chamber for a defined period, usually 4 hours.^{[6][7][8][9][10]} The animals are then observed for 14 days for toxic effects and mortality to determine the LC50 (Lethal Concentration 50).^{[6][7][8][9][10]}

Irritation and Corrosivity Studies

- Acute Dermal Irritation/Corrosion (OECD 404): This test assesses the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.^{[11][12][13][14][15]} The substance is applied to the shaved skin of a rabbit for up to 4 hours, and the skin is evaluated for erythema (redness) and edema (swelling) at specific intervals.^{[11][12][13][14][15]}
- Acute Eye Irritation/Corrosion (OECD 405): This guideline is used to determine the potential of a substance to cause eye irritation or corrosion.^{[16][17][18][19][20]} A single dose of the substance is applied to the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.^{[16][17][18][19][20]} The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling.^{[16][17][18][19][20]}



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Figure 1: Tiered approach to hazard assessment.

Safe Handling and Storage

Given the identified hazards, strict adherence to safe handling and storage practices is essential to minimize the risk of exposure and accidents.

Personal Protective Equipment (PPE)

A comprehensive PPE program is the first line of defense for personnel handling **2-ethylhexanenitrile**.

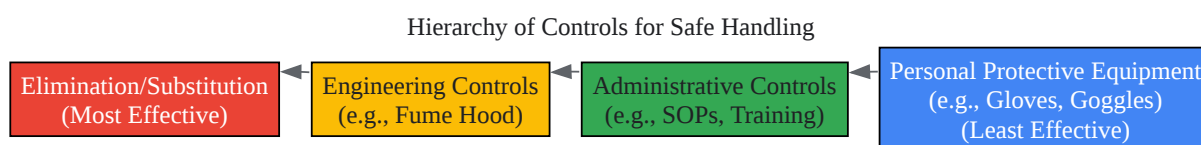
- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times to protect against splashes.
- **Skin Protection:** Chemical-resistant gloves are mandatory. Nitrile gloves are a good initial choice for incidental contact, but for prolonged or immersive work, it is crucial to consult the glove manufacturer's chemical resistance data.^[21] A lab coat or chemical-resistant apron should also be worn.
- **Respiratory Protection:** Work with **2-ethylhexanenitrile** should be conducted in a well-ventilated area, preferably within a chemical fume hood. If there is a potential for inhalation exposure above the occupational exposure limit (if established), a NIOSH-approved respirator with an organic vapor cartridge is required.

Engineering Controls

- **Ventilation:** All work with **2-ethylhexanenitrile** should be performed in a well-ventilated area. A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure.
- **Eyewash Stations and Safety Showers:** Easily accessible and regularly tested eyewash stations and safety showers are critical in case of accidental exposure.

Storage

- **Containers:** Store in tightly closed, properly labeled containers.
- **Location:** Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, and strong bases.



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Figure 2: Hierarchy of controls for chemical safety.

Emergency Procedures

In the event of an emergency involving **2-ethylhexanenitrile**, a swift and appropriate response is crucial.

First Aid Measures

- **Inhalation:** Move the affected person to fresh air.[\[22\]](#) If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[22\]](#)
- **Skin Contact:** Immediately remove contaminated clothing and shoes.[\[23\]](#)[\[24\]](#) Flush the skin with copious amounts of water for at least 15 minutes.[\[23\]](#)[\[24\]](#)[\[25\]](#) Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[24\]](#)[\[25\]](#) Remove contact lenses if present and easy to do.[\[24\]](#) Continue rinsing. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting.[\[26\]](#) If the person is conscious, rinse their mouth with water and give them one or two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response

- **Small Spills:** Evacuate the immediate area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[\[27\]](#) Collect the absorbed material into a suitable container for disposal.
- **Large Spills:** Evacuate the area and call for emergency response.[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#) Prevent the spill from entering drains or waterways.[\[29\]](#)[\[30\]](#)[\[31\]](#) Approach the spill from upwind.

Fire Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.

- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** The vapor is heavier than air and may travel a considerable distance to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Disposal Considerations

Dispose of **2-ethylhexanenitrile** and any contaminated materials in accordance with all applicable federal, state, and local regulations. It should be treated as a hazardous waste.

Conclusion

2-Ethylhexanenitrile is a valuable chemical intermediate, but it presents several significant hazards that require careful management. A thorough understanding of its toxicity, flammability, and irritant properties, coupled with strict adherence to safe handling, storage, and emergency procedures, is essential for the protection of all personnel. By implementing the guidelines outlined in this document, researchers, scientists, and drug development professionals can work with **2-ethylhexanenitrile** safely and responsibly.

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